

The Definitive Guide to the Structure Elucidation of 4-Isopropylphenylacetic Acid

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Compound of Interest

Compound Name: 4-Isopropylphenylacetic acid

Cat. No.: B181106

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Abstract

The unambiguous determination of a molecule's chemical structure is a cornerstone of chemical research, drug development, and quality control. This guide provides a comprehensive, technically-grounded walkthrough for the structure elucidation of **4-Isopropylphenylacetic acid** ($C_{11}H_{14}O_2$), a significant compound related to the non-steroidal anti-inflammatory drug (NSAID) class.^{[1][2]} Moving beyond a simple recitation of methods, this paper delves into the scientific rationale behind the selection of analytical techniques, the interpretation of spectral data, and the synergistic integration of results. We will explore a self-validating workflow that combines mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy to build an unassailable structural hypothesis, offering field-proven insights for professionals in the chemical and pharmaceutical sciences.

Foundational Characterization: The First Clues

Before engaging advanced spectroscopic techniques, foundational analysis provides critical preliminary data and ensures sample integrity. **4-Isopropylphenylacetic acid**, also known by its IUPAC name 2-(4-propan-2-ylphenyl)acetic acid, is a solid at room temperature with a molecular weight of 178.23 g/mol.^{[3][4][5]}

Table 1: Physicochemical Properties of **4-Isopropylphenylacetic Acid**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₂	PubChem[3]
Molecular Weight	178.23 g/mol	PubChem[3]
Melting Point	51-52°C	ChemicalBook[4]
pKa	4.391 (at 25°C)	ChemicalBook[6]
Appearance	White to pale yellow solid	Thermo Scientific[7]
Solubility	Slightly soluble in Chloroform, DMSO	ChemicalBook[6]

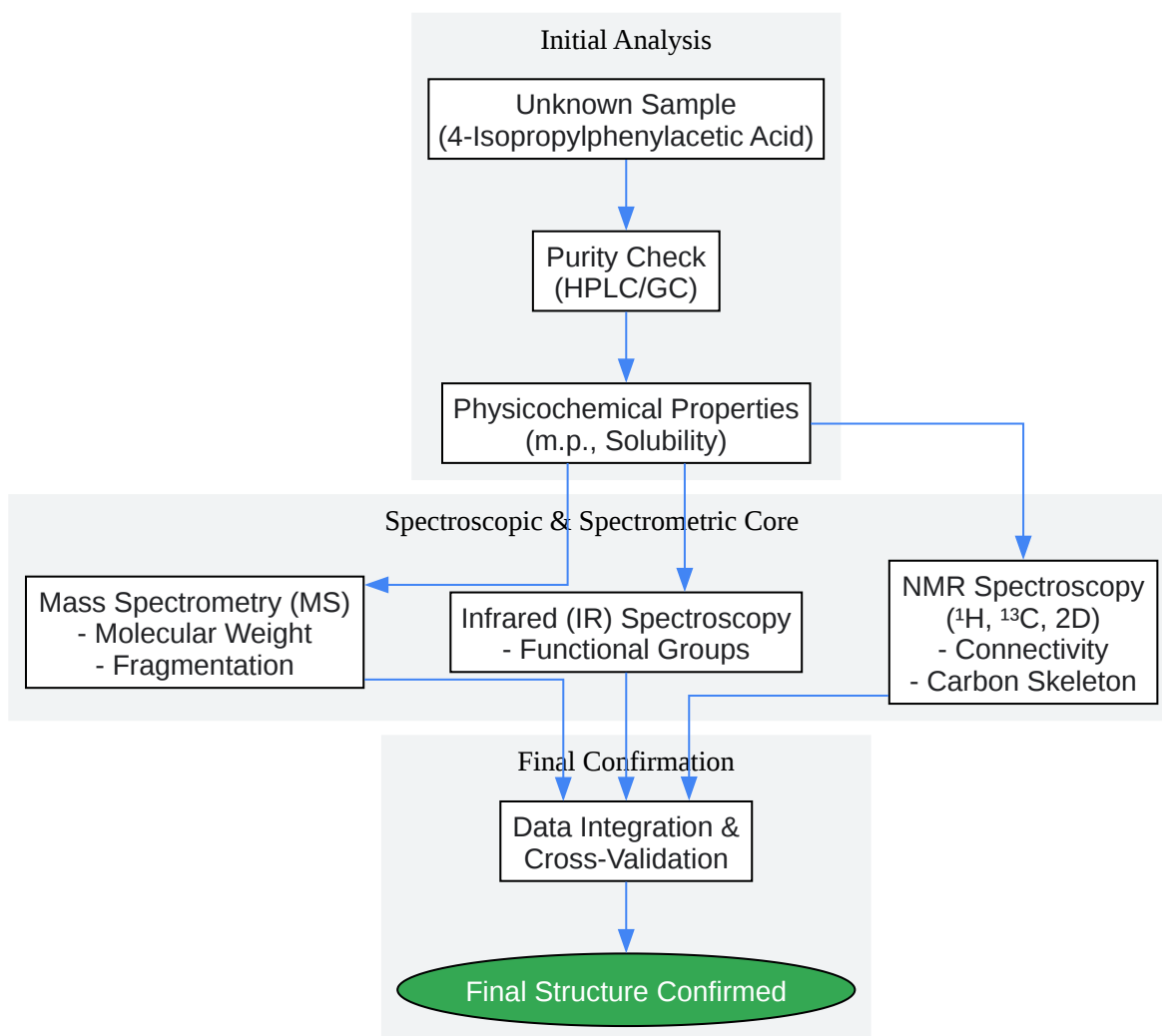
The initial step in any structure elucidation workflow is to ensure the purity of the analyte. Contaminants can introduce extraneous signals in spectra, leading to erroneous interpretations. High-performance liquid chromatography (HPLC) and gas chromatography (GC) are indispensable tools for this purpose.[2][8]

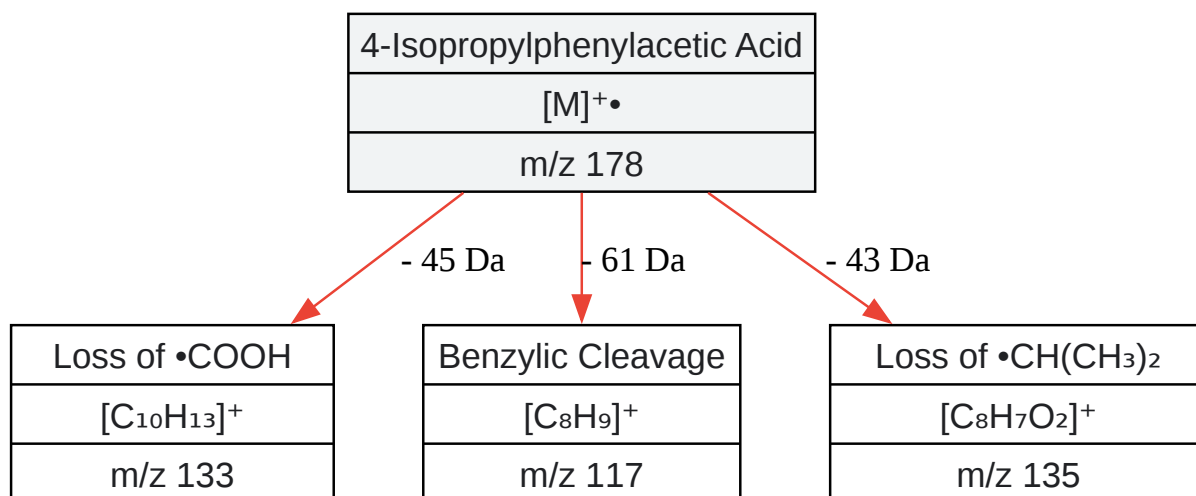
Protocol 1: Purity Assessment via HPLC-UV

- **Sample Preparation:** Dissolve approximately 1 mg of the **4-Isopropylphenylacetic acid** sample in 1 mL of a 50:50 mixture of acetonitrile and water.
- **Instrumentation:** Utilize an HPLC system equipped with a C18 column (e.g., 250 mm × 4.6 mm, 5 µm particle size) and a UV detector set to 214 nm.[2]
- **Mobile Phase:** Employ an isocratic mobile phase consisting of a 60:40 (v/v) mixture of acetonitrile and water, with the aqueous phase acidified to pH 2.5 with phosphoric acid.[2]
- **Analysis:** Inject 10 µL of the sample solution and monitor the chromatogram. A single, sharp peak indicates high purity. The presence of multiple peaks necessitates purification, typically via preparative chromatography, before proceeding.

The Elucidation Workflow: A Multi-Technique Approach

Structural elucidation is not a linear process but an integrated puzzle. Data from multiple orthogonal techniques are woven together to build a conclusive structural assignment. Each method provides a unique piece of information, and their collective power lies in mutual confirmation.





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Sources

- 1. nchr.elsevierpure.com [nchr.elsevierpure.com]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. 4-Isopropylphenylacetic acid | C₁₁H₁₄O₂ | CID 78230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-ISOPROPYLPHENYLACETIC ACID Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 4-ISOPROPYLPHENYLACETIC ACID CAS#: 4476-28-2 [m.chemicalbook.com]
- 7. 4-Isopropylphenylacetic acid, 98+% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. Analytical methods for quantification of non-steroidal anti-inflammatory drugs in pharmaceutical and biological samples: An overview of developments in the last decade - Arabian Journal of Chemistry [arabjchem.org]

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